

# 2-Bromoquinazoline: A Comprehensive Technical Guide for Chemical Researchers

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## Compound of Interest

Compound Name: **2-Bromoquinazoline**

Cat. No.: **B1527885**

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An In-depth Exploration of the Structure, Properties, Synthesis, and Applications of a Key Heterocyclic Building Block.

## Introduction: The Significance of 2-Bromoquinazoline in Modern Chemistry

**2-Bromoquinazoline** is a halogenated heterocyclic compound that has garnered significant attention within the scientific community, particularly in the fields of medicinal chemistry and materials science.<sup>[1]</sup> Its structure, featuring a bromine atom at the C2 position of the quinazoline core, imparts unique reactivity, making it a versatile intermediate for the synthesis of a wide array of more complex molecules. The quinazoline scaffold itself is a prominent feature in numerous biologically active compounds, and the presence of the bromo-substituent provides a convenient handle for introducing diverse functionalities through various cross-coupling reactions. This guide offers a comprehensive overview of **2-bromoquinazoline**, from its fundamental chemical and physical properties to its synthesis, reactivity, and applications, providing researchers and drug development professionals with a thorough understanding of this important chemical entity.

## Chemical Structure and Identification

The foundational aspect of understanding **2-bromoquinazoline** lies in its molecular structure and key identifiers.

## Chemical Structure

**2-Bromoquinazoline** consists of a benzene ring fused to a pyrimidine ring, with a bromine atom attached to the second position of the quinazoline ring system.

### 2D Structure of 2-Bromoquinazoline

A 2D representation of the **2-Bromoquinazoline** molecule, highlighting the fused benzene and pyrimidine rings with the bromine substituent at the C2 position.

## Key Identifiers

Identifier	Value
IUPAC Name	2-bromoquinazoline <sup>[2]</sup>
CAS Number	1316275-31-6 <sup>[2][3]</sup>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrN <sub>2</sub> <sup>[2][3]</sup>
Canonical SMILES	C1=CC=C2C(=C1)C=NC(=N2)Br <sup>[2]</sup>
InChI Key	ZHQSBSGAHYQIQE-UHFFFAOYSA-N <sup>[2]</sup>

## Physicochemical Properties

A summary of the key physical and chemical properties of **2-bromoquinazoline** is provided below.

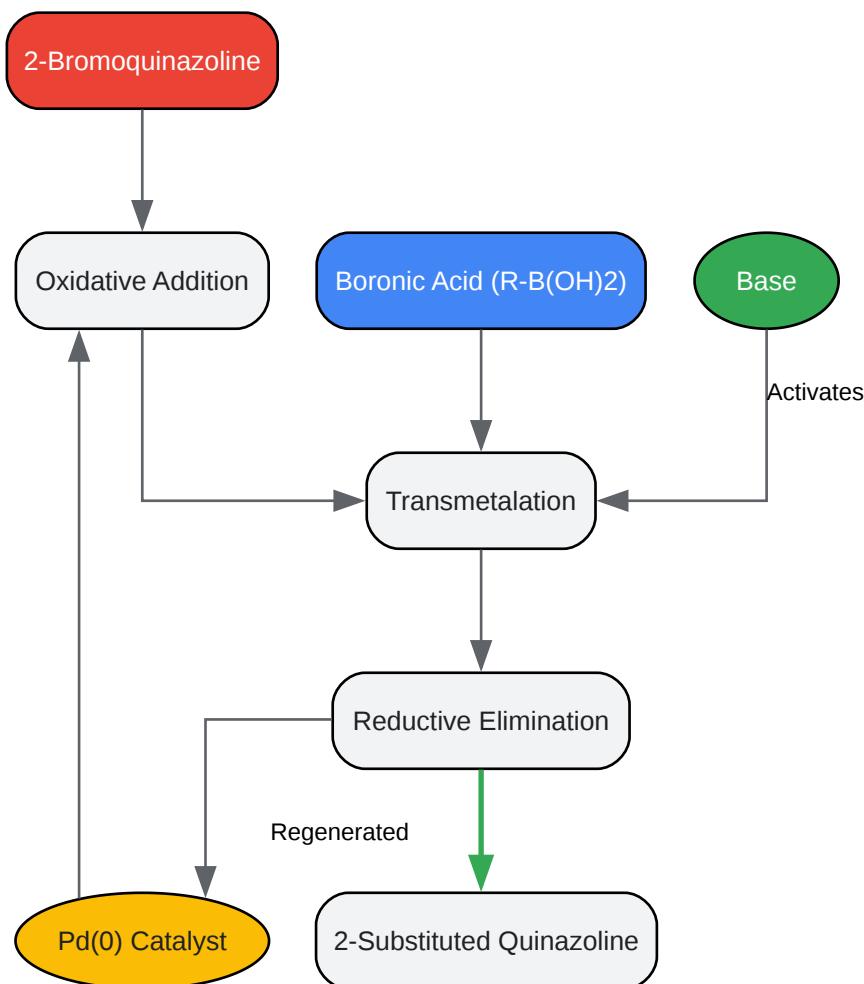
Property	Value	Source
Molecular Weight	209.04 g/mol	[3]
Appearance	White to light yellow powder/crystal	[4]
Melting Point	44-48 °C	
Boiling Point	115 °C at 0.3 mmHg	[4][5]
Solubility	Soluble in organic solvents like ethanol and dimethyl sulfoxide; less soluble in water.	[1]
Storage	Store in a dry, sealed container at 2-8°C.	[3]

## Synthesis of 2-Bromoquinazoline

The synthesis of **2-bromoquinazoline** can be achieved through various methods. One common approach involves the bromination of a quinazoline precursor. For instance, the use of a copper(II) bromide catalyst in DMF can facilitate the C2-H activation and subsequent bromination.[1] Another reported method involves the reaction of 2-chloroquinazoline with a brominating agent.

## Illustrative Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of **2-bromoquinazoline** derivatives.

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## References

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